

Safety and Handling of 4-Amino-2-methylpyrimidine-5-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-2-methylpyrimidine-5-carbonitrile

Cat. No.: B015760

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **4-Amino-2-methylpyrimidine-5-carbonitrile**, a key intermediate in various synthetic applications, including pharmaceutical development.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential risks to personnel.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its safe handling. The key properties of **4-Amino-2-methylpyrimidine-5-carbonitrile** are summarized in the table below.

Property	Value
CAS Number	698-29-3[4][5][6]
Molecular Formula	C ₆ H ₆ N ₄ [4][5]
Molecular Weight	134.14 g/mol [5][6][7]
Appearance	Pale yellow or pale brown solid/powder[3][8]
Melting Point	249 °C[8]
Boiling Point	315.6°C at 760 mmHg[8]
Solubility	Slightly soluble in water (6.4 g/L at 25°C). Soluble in dimethyl sulfoxide (DMSO), ethanol, and methanol.[1][8]
Density	1.3 ± 0.1 g/cm ³ [8]
Flash Point	79.0 ± 28.2 °C[8]

Hazard Identification and Classification


4-Amino-2-methylpyrimidine-5-carbonitrile is classified as a hazardous substance. The following table outlines its hazard classifications and statements according to the Globally Harmonized System (GHS).

Hazard Class	GHS Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[4][8][9]
Acute toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[4]
Acute toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[4]
Skin irritation (Category 2)	H315: Causes skin irritation[4][6]
Serious eye damage (Category 1)	H318: Causes serious eye damage[6][10]
Serious eye irritation (Category 2A)	H319: Causes serious eye irritation[4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[4][6]

Signal Word: Danger[6]

Hazard Pictograms:

 alt text

 alt text

Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and maintain the chemical's integrity.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4][8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][6]
- Avoid breathing dust or fumes.[4]
- Do not eat, drink, or smoke when using this product.[4][9]

- Wash hands thoroughly after handling.[4][9]
- Avoid contact with skin and eyes.[4]
- Keep away from incompatible materials such as strong acids, bases, and oxidizing agents.
[7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][7][8]
- Keep away from heat sources and direct sunlight.[7]
- Store separately from incompatible materials.[7]
- Recommended storage temperatures are often between 2-8°C (refrigerator)[3] or in a -20°C freezer for long-term stability.[8]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [9] [11]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [9] [11]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists. [9] [11]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [9] [11]

Accidental Release Measures

A clear and practiced spill response plan is necessary to manage accidental releases effectively.

Personal Precautions:

- Evacuate the area.
- Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and eye protection.
- Avoid breathing dust.
- Ensure adequate ventilation.

Environmental Precautions:

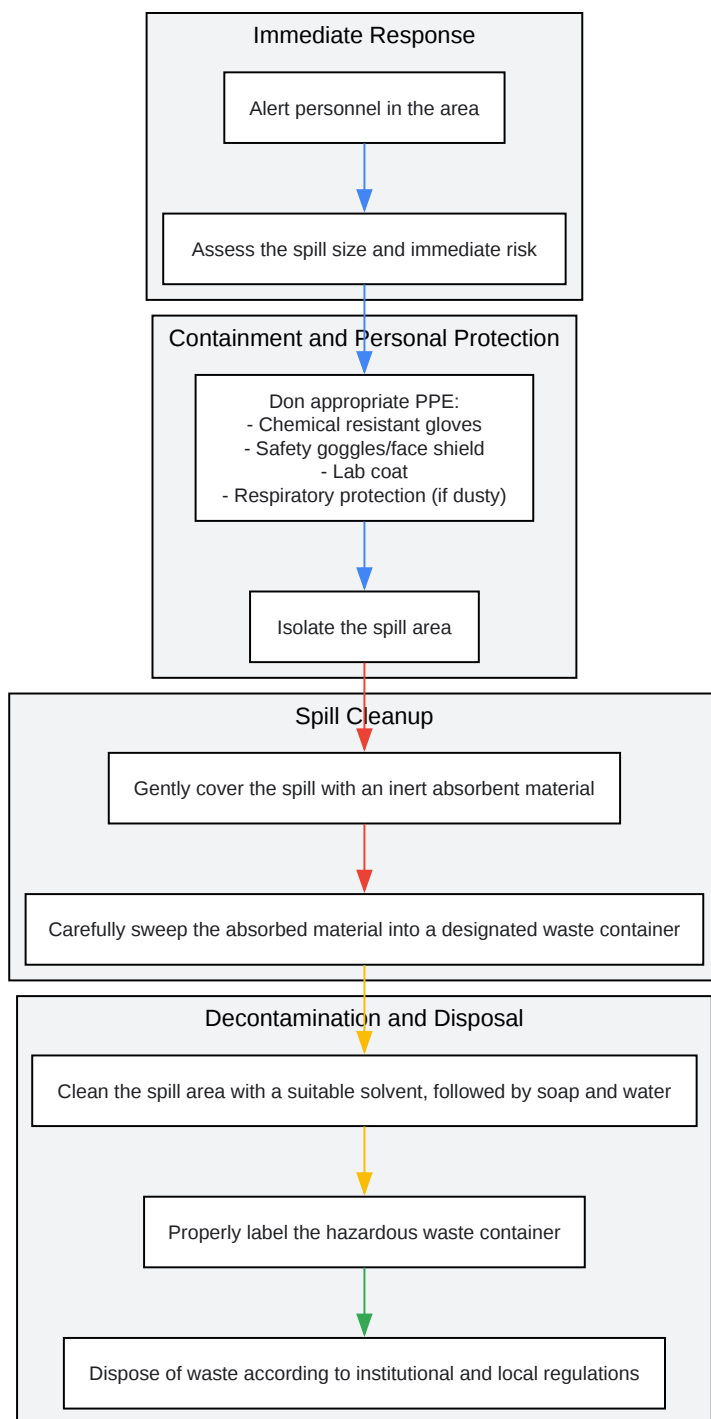
- Prevent the substance from entering drains or waterways.

Methods for Cleaning Up:

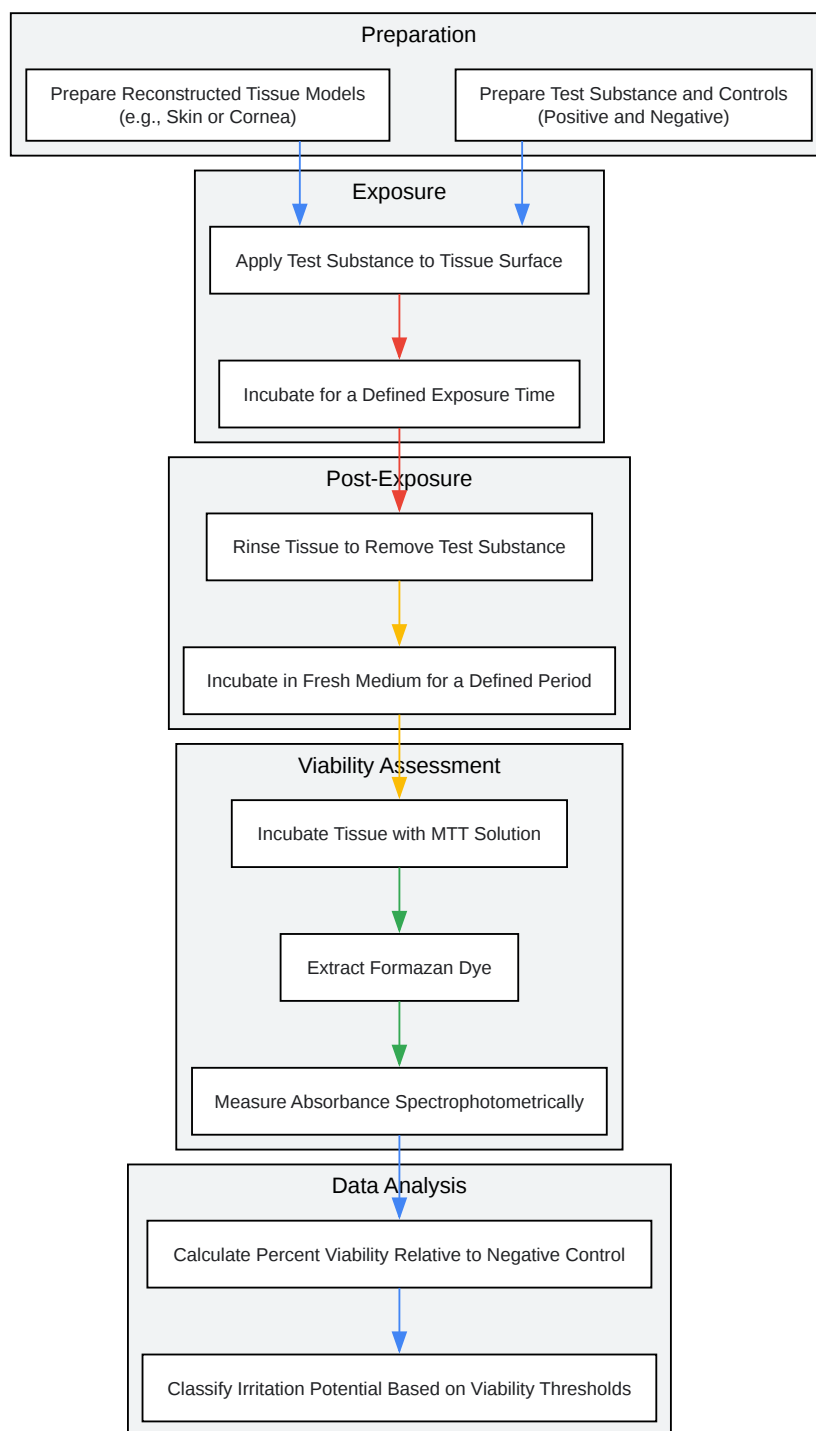
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- For large spills, contain the spill and collect the material using a method that does not generate dust (e.g., using a HEPA-filtered vacuum).
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Below is a generalized workflow for handling a chemical spill of **4-Amino-2-methylpyrimidine-5-carbonitrile**.

Workflow for Handling a Chemical Spill



General Workflow for In Vitro Irritation Testing

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